

# Application Note: High-Fidelity Solid-Phase Synthesis of H-Leu-Phe-NH<sub>2</sub>

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## Compound of Interest

Compound Name: *H-Leu-Phe-NH<sub>2</sub> HCl*

CAS No.: 74214-38-3

Cat. No.: B2583873

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## Abstract

This application note details a robust, self-validating protocol for the synthesis of the dipeptide H-Leu-Phe-NH<sub>2</sub> using Fmoc chemistry on Rink Amide resin. Unlike standard polypeptide protocols, dipeptide synthesis requires precise handling to maximize yield relative to the resin mass and prevent linker-related impurities. This guide utilizes the DIC/Oxyma Pure coupling system, chosen for its superior suppression of racemization and safety profile compared to traditional HOBt/HBTU methods.

## Introduction & Strategic Rationale

### The Target: C-Terminal Amides

The target molecule, H-Leu-Phe-NH<sub>2</sub>, possesses a C-terminal amide.<sup>[1]</sup> This functional group is critical in medicinal chemistry as it mimics the electronic state of the native protein backbone, often increasing metabolic stability and receptor affinity compared to the free acid (COOH).

### Resin Selection: Rink Amide MBHA

To achieve the C-terminal amide, Rink Amide MBHA (4-methylbenzhydrylamine) resin is the support of choice.

- Mechanism: The linker is attached to the resin via an acid-labile bond.<sup>[2]</sup> Upon treatment with high-concentration Trifluoroacetic Acid (TFA), the bond cleaves to release the peptide as a primary amide.
- Why MBHA? The MBHA variant offers enhanced stability during the synthesis cycles compared to standard Rink resins, making it ideal for high-fidelity manual or automated synthesis.

## Coupling Chemistry: DIC/Oxyma Pure

This protocol employs N,N'-Diisopropylcarbodiimide (DIC) and Ethyl (hydroxyimino)cyanoacetate (Oxyma Pure).

- Causality: Traditional HOBt (1-Hydroxybenzotriazole) carries explosion risks and has been reclassified as a desensitized explosive. Oxyma Pure serves as a safer, more efficient alternative that generates the active ester in situ, reacting faster than HOBt esters while maintaining low racemization rates (Subirós-Funosas et al., 2009).

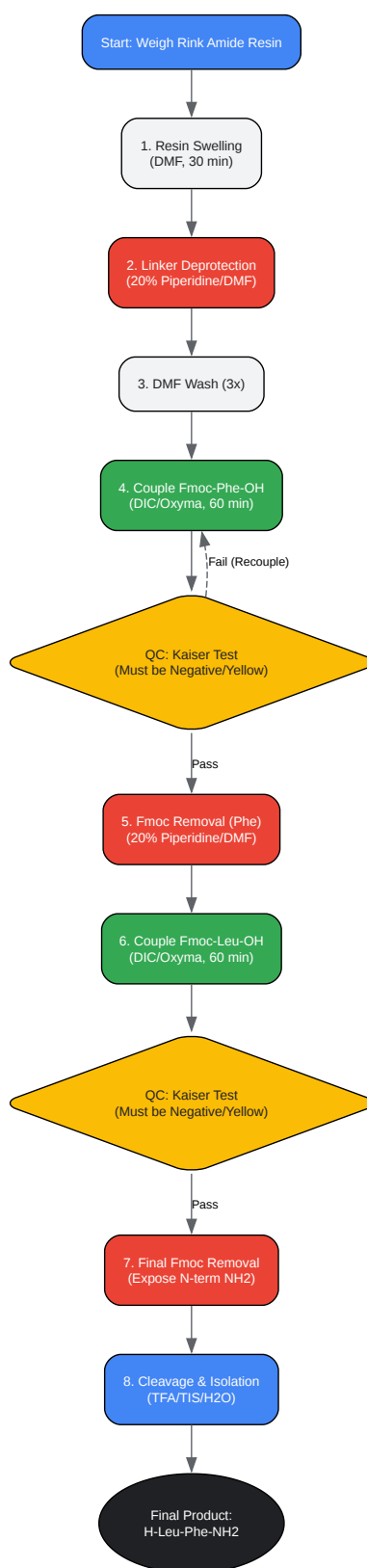
## Materials & Reagents

| Component     | Specification                      | Purpose                                           |
|---------------|------------------------------------|---------------------------------------------------|
| Solid Support | Rink Amide MBHA Resin              | Loading: 0.5–0.7 mmol/g                           |
| Amino Acids   | Fmoc-Phe-OH                        | C-terminal residue                                |
| Fmoc-Leu-OH   | N-terminal residue                 |                                                   |
| Activator     | DIC (N,N'-Diisopropylcarbodiimide) | Carbodiimide activator                            |
| Additive      | Oxyma Pure                         | Racemization suppressant / Active ester formation |
| Deprotection  | 20% Piperidine in DMF              | Removal of Fmoc group                             |
| Solvent       | DMF (Dimethylformamide)            | Peptide grade (low amine content)                 |
| Cleavage      | TFA (Trifluoroacetic Acid)         | Resin cleavage & side-chain deprotection          |
| Scavenger     | TIS (Triisopropylsilane)           | Cation scavenger during cleavage                  |

## Experimental Workflow

### Synthesis Logic Diagram

The following diagram illustrates the iterative cycle of Fmoc-SPPS tailored for this dipeptide.



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Figure 1: Step-by-step logic flow for the solid-phase synthesis of H-Leu-Phe-NH2.

## Detailed Protocol

### Step 1: Resin Preparation & Swelling

Objective: Solvate the polymer matrix to expose reactive sites.

- Weigh 200 mg of Rink Amide MBHA resin (assuming 0.6 mmol/g loading = 0.12 mmol scale).
- Place in a fritted polypropylene reaction vessel.
- Add 5 mL DMF and rock gently for 30 minutes.
- Drain solvent.[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Step 2: Initial Linker Deprotection

Objective: Remove the Fmoc group protecting the Rink linker amine.[\[5\]](#)

- Add 5 mL of 20% Piperidine/DMF.
- Agitate for 5 minutes. Drain.
- Add fresh 5 mL of 20% Piperidine/DMF. Agitate for 15 minutes.
- Drain and wash resin with DMF (5 x 5 mL).[\[5\]](#)
  - QC Check: Perform a Kaiser Test (see Section 6).[\[6\]](#) Result should be Deep Blue (positive for free amine).

### Step 3: Coupling Amino Acid 1 (Phenylalanine)

Objective: Attach the C-terminal residue.[\[3\]](#) Stoichiometry: Use a 3-fold excess (3 eq) relative to resin loading to ensure rapid kinetics.

- Calculation:  $0.12 \text{ mmol scale} \times 3 = 0.36 \text{ mmol required}$ .
  - Fmoc-Phe-OH (MW 387.4): ~140 mg
  - Oxyma Pure (MW 142.1): ~51 mg

- DIC (MW 126.2, d=0.806): ~56  $\mu$ L

#### Procedure:

- Dissolve Fmoc-Phe-OH and Oxyma Pure in 2 mL DMF.
- Add DIC immediately before adding the mixture to the resin.
- Add the activated solution to the resin.
- Agitate at room temperature for 60 minutes.
- Drain and wash with DMF (3 x 5 mL).
  - QC Check: Kaiser Test.<sup>[6][7][8][9]</sup> Result should be Yellow/Colorless (negative for free amine).<sup>[8]</sup>

### Step 4: Elongation (Deprotection + Leucine Coupling)<sup>[5]</sup>

- Deprotect Fmoc-Phe-Resin: Repeat Step 2 (Piperidine treatment).
- Wash: DMF (5 x 5 mL).
- Couple Leucine: Repeat Step 3 using Fmoc-Leu-OH (MW 353.4; 0.36 mmol = ~127 mg).
- Wash: DMF (3 x 5 mL).
  - QC Check: Kaiser Test.<sup>[6][7][8][9]</sup> Result should be Yellow.<sup>[8]</sup>

### Step 5: Final Deprotection

Critical Step: The target is H-Leu-Phe-NH<sub>2</sub> (free N-terminus). You must remove the final Fmoc group.<sup>[10]</sup>

- Treat with 20% Piperidine/DMF (5 min + 15 min).
- Wash extensively: DMF (5x), then Dichloromethane (DCM) (5x).

- Dry the resin under nitrogen flow or vacuum for 1 hour. Note: Resin must be dry for efficient cleavage.

## Step 6: Cleavage & Global Deprotection

Objective: Cleave peptide from resin and remove acid-labile side-chain protectors (none in Leu/Phe, but required for linker cleavage). Cocktail: TFA / TIS / H<sub>2</sub>O (95 : 2.5 : 2.5 v/v).<sup>[5]</sup>

- Prepare 5 mL of cleavage cocktail.
- Add to dry resin.<sup>[3]</sup>
- Agitate for 2 hours at room temperature.
- Collect the filtrate in a clean glass vial. Wash resin with 1 mL TFA and combine.

## Step 7: Precipitation & Isolation<sup>[11]</sup>

- Evaporate TFA under a stream of nitrogen until volume is reduced to ~1 mL.
- Add 10 mL of cold Diethyl Ether (-20°C). The peptide will precipitate as a white solid.
- Centrifuge (3000 rpm, 5 min) and decant the ether.
- Repeat ether wash 2 more times to remove scavengers.
- Dry the pellet under vacuum.

## Quality Control: The Kaiser Test

The Kaiser (Ninhydrin) test is the primary "in-process" control (Kaiser et al., 1970).

| Reagent    | Composition                         |
|------------|-------------------------------------|
| Solution A | 5% Ninhydrin in Ethanol             |
| Solution B | 80% Phenol in Ethanol               |
| Solution C | 2% KCN in Pyridine (Caution: Toxic) |

**Protocol:**

- Take ~10 resin beads in a small glass tube.
- Add 2 drops of A, B, and C.
- Heat at 100°C for 2-3 minutes.

**Interpretation:**

- Blue Beads/Solution: Positive (+). Free primary amines present.[8] (Good after deprotection, Bad after coupling).
- Yellow Beads/Solution: Negative (-). No free amines. (Good after coupling).

## Analytical Expectations

Dissolve the crude white powder in 50% Acetonitrile/Water for analysis.

- Mass Spectrometry (ESI+):
  - Formula: C<sub>15</sub>H<sub>23</sub>N<sub>3</sub>O<sub>2</sub>
  - Exact Mass: 277.18
  - Expected [M+H]<sup>+</sup>: 278.19
- HPLC:
  - Column: C18 Reverse Phase
  - Gradient: 5-95% Acetonitrile in Water (0.1% TFA) over 20 min.
  - H-Leu-Phe-NH<sub>2</sub> is relatively hydrophobic; expect elution in the middle-late region of the gradient.

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